

Measuring the Effects of SBI-0206965 on Apoptosis: Application Notes and Protocols

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Compound of Interest

Compound Name: SBI-0206965

Cat. No.: B610725

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Introduction

SBI-0206965 is a potent and selective inhibitor of Unc-51 like autophagy activating kinase 1 (ULK1), a serine/threonine kinase that plays a critical role in the initiation of autophagy.[1][2] Inhibition of ULK1 by **SBI-0206965** has been shown to suppress autophagy and induce apoptosis in various cancer cell lines, making it a compound of significant interest for cancer therapy.[3][4] These application notes provide detailed protocols for measuring the pro-apoptotic effects of **SBI-0206965** in a laboratory setting.

Mechanism of Action: **SBI-0206965** primarily functions by inhibiting the kinase activity of ULK1, thereby blocking the autophagic process.[5] This inhibition can lead to the accumulation of damaged organelles and proteins, ultimately triggering the intrinsic apoptotic pathway. Furthermore, studies have indicated that **SBI-0206965** can also promote apoptosis through autophagy-independent mechanisms, such as the destabilization of anti-apoptotic proteins like Bcl-2 and Bcl-xL.[3][6]

Data Presentation

The following tables summarize quantitative data on the effects of **SBI-0206965** from published studies.

Table 1: In Vitro IC50 Values of **SBI-0206965**

Kinase	IC50 (nM)
ULK1	108[1][5]
ULK2	711[1][5]

Table 2: Effect of **SBI-0206965** on Cell Viability and Apoptosis in Non-Small Cell Lung Cancer (NSCLC) Cells

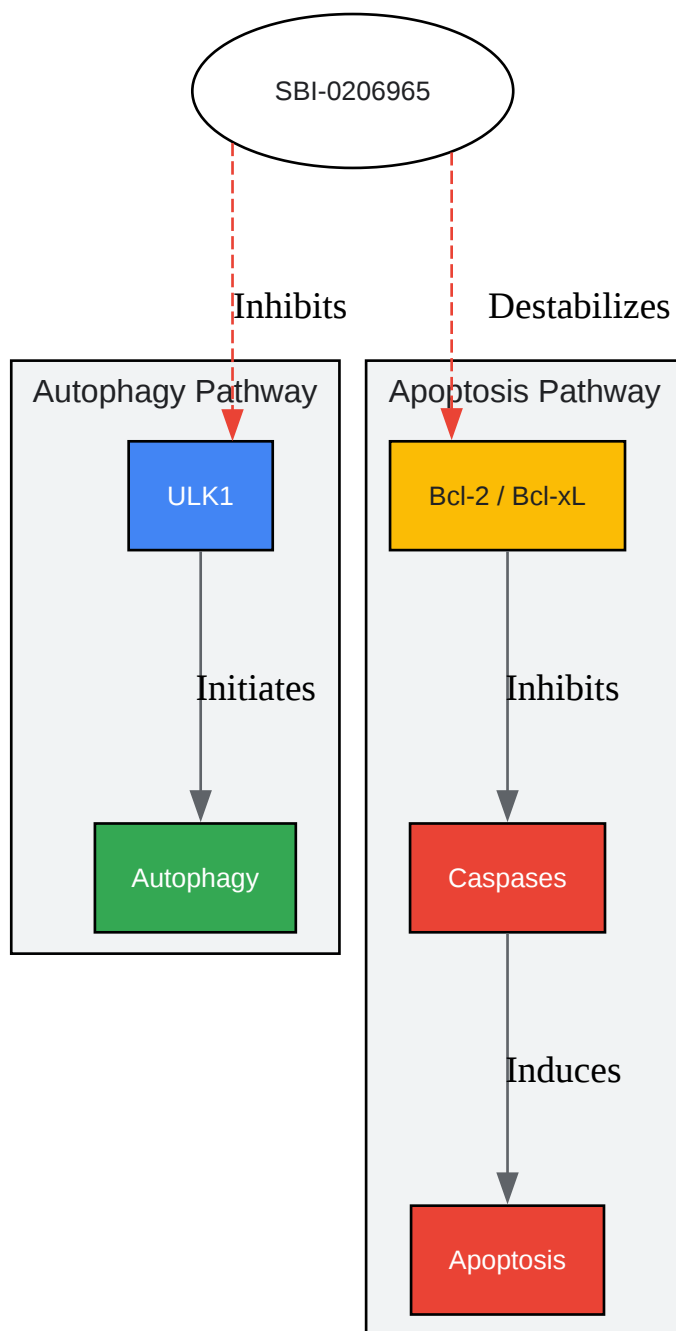
Cell Line	Treatment	Result
A549, H460, HCC827	SBI-0206965 (dose-dependent)	Decreased cell viability[4]
A549, H460	SBI-0206965	Increased apoptosis rates[4]

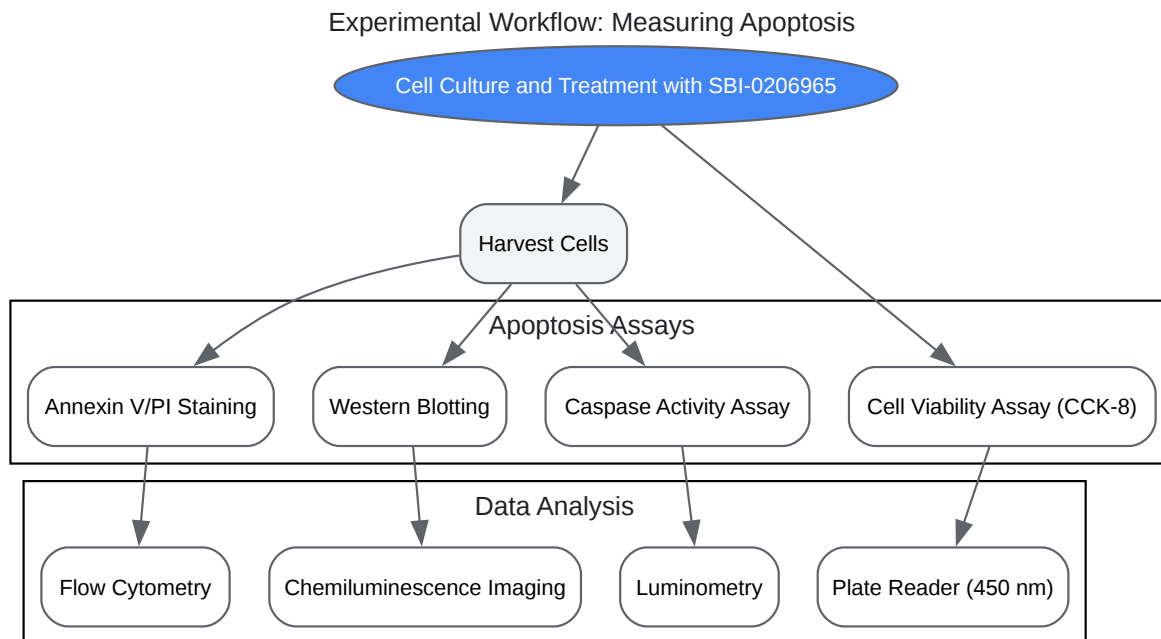
Table 3: Effect of **SBI-0206965** on Apoptosis Markers in Neuroblastoma Cell Lines

Cell Line	Treatment (10 μ M SBI-0206965)	Observed Effect
SK-N-AS (48 hours)	SBI-0206965	Increased cleaved-PARP and cleaved-caspase 3[7]
SH-SY5Y (24 hours)	SBI-0206965	Increased cleaved-PARP and cleaved-caspase 3[7]
SK-N-DZ (24 hours)	SBI-0206965	Increased cleaved-PARP and cleaved-caspase 3[7]

Signaling Pathways and Experimental Workflows

SBI-0206965 Mechanism of Action





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